

# 2-(2-Aminothiazol-4-yl)-2-oxoacetic acid safety and handling.

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## Compound of Interest

**Compound Name:** 2-(2-Aminothiazol-4-yl)-2-oxoacetic acid

**Cat. No.:** B109501

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An In-depth Technical Guide to the Safety and Handling of **2-(2-Aminothiazol-4-yl)-2-oxoacetic Acid**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **2-(2-Aminothiazol-4-yl)-2-oxoacetic acid** (CAS No: 73150-67-1). The following sections detail the known hazards, safe handling procedures, and emergency response protocols to ensure the well-being of laboratory and manufacturing personnel.

## Hazard Identification and Classification

**2-(2-Aminothiazol-4-yl)-2-oxoacetic acid** is classified as a hazardous substance. The primary routes of exposure are inhalation, skin contact, eye contact, and ingestion.[\[1\]](#) The toxicological properties of this specific compound have not been fully investigated, but based on available data for closely related compounds and supplier safety information, it is known to cause irritation and may be harmful if swallowed.

## Globally Harmonized System (GHS) Classification

The following table summarizes the GHS classification for **2-(2-Aminothiazol-4-yl)-2-oxoacetic acid**.

Category	Classification	GHS Pictogram	Signal Word	Hazard Statements
Acute Toxicity, Oral	Category 4	Warning	H302: Harmful if swallowed.[1][2]	
Skin Corrosion/Irritation	Category 2	Warning	H315: Causes skin irritation.[1][2]	
Serious Eye Damage/Eye Irritation	Category 2	Warning	H319: Causes serious eye irritation.[1][2]	
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)	Warning	H335: May cause respiratory irritation.[1][2]	

## Safe Handling and Storage

Adherence to proper handling and storage protocols is crucial to minimize exposure and ensure a safe working environment.

## Handling

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust or aerosols.[3][4]
- Avoid contact with skin and eyes by wearing appropriate personal protective equipment (PPE).[4]
- Minimize dust generation and accumulation.[4]
- Wash hands thoroughly after handling the compound.[4]
- Do not eat, drink, or smoke in areas where the chemical is handled.

## Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[3][4]
- Keep away from incompatible materials such as strong oxidizing agents.[1]
- A recommended storage condition is in a refrigerator at 2-8°C.[5]

## Experimental Protocols: Emergency Procedures

Detailed methodologies for responding to emergencies are critical for personnel safety.

### First-Aid Measures

Exposure Route	Protocol
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, provide oxygen. Seek immediate medical attention.[1][4]
Skin Contact	Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Wash the affected area with soap and water. Seek medical attention if irritation persists.[1][4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[1][4]
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth with water and give 2-4 cupfuls of milk or water to drink. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[4]

### Firefighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[3]
- Specific Hazards: During a fire, irritating and highly toxic gases may be generated through thermal decomposition or combustion. Hazardous decomposition products may include carbon oxides, nitrogen oxides, and sulfur oxides.[1][6]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[3][6]

## Accidental Release Measures (Spill Cleanup)

- Personal Precautions: Evacuate unnecessary personnel. Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat. Ensure adequate ventilation.[3] For larger spills or where dust is generated, respiratory protection may be necessary.
- Environmental Precautions: Prevent the spill from entering drains, sewers, or waterways.[3]
- Containment and Cleanup:
  - For solid spills, carefully sweep up the material, avoiding dust generation, and place it into a suitable, labeled container for disposal.[4]
  - For liquid spills (if dissolved), absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container.
  - Clean the spill area thoroughly with soap and water.[7]
  - Dispose of all contaminated materials as hazardous waste in accordance with local, state, and federal regulations.

## Exposure Controls and Personal Protection Engineering Controls

- Work in a well-ventilated area. The use of a chemical fume hood is highly recommended to keep airborne concentrations low.[4]

- Facilities storing or utilizing this material should be equipped with an eyewash station and a safety shower.[4]

## Personal Protective Equipment (PPE)

Protection Type	Specifications
Eye/Face Protection	Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[4][6]
Skin Protection	Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat or other protective clothing to prevent skin exposure.[4]
Respiratory Protection	If engineering controls do not maintain airborne concentrations to a level which is adequate to protect worker health, a NIOSH-approved respirator may be required. Use a respirator and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).

## Stability and Reactivity

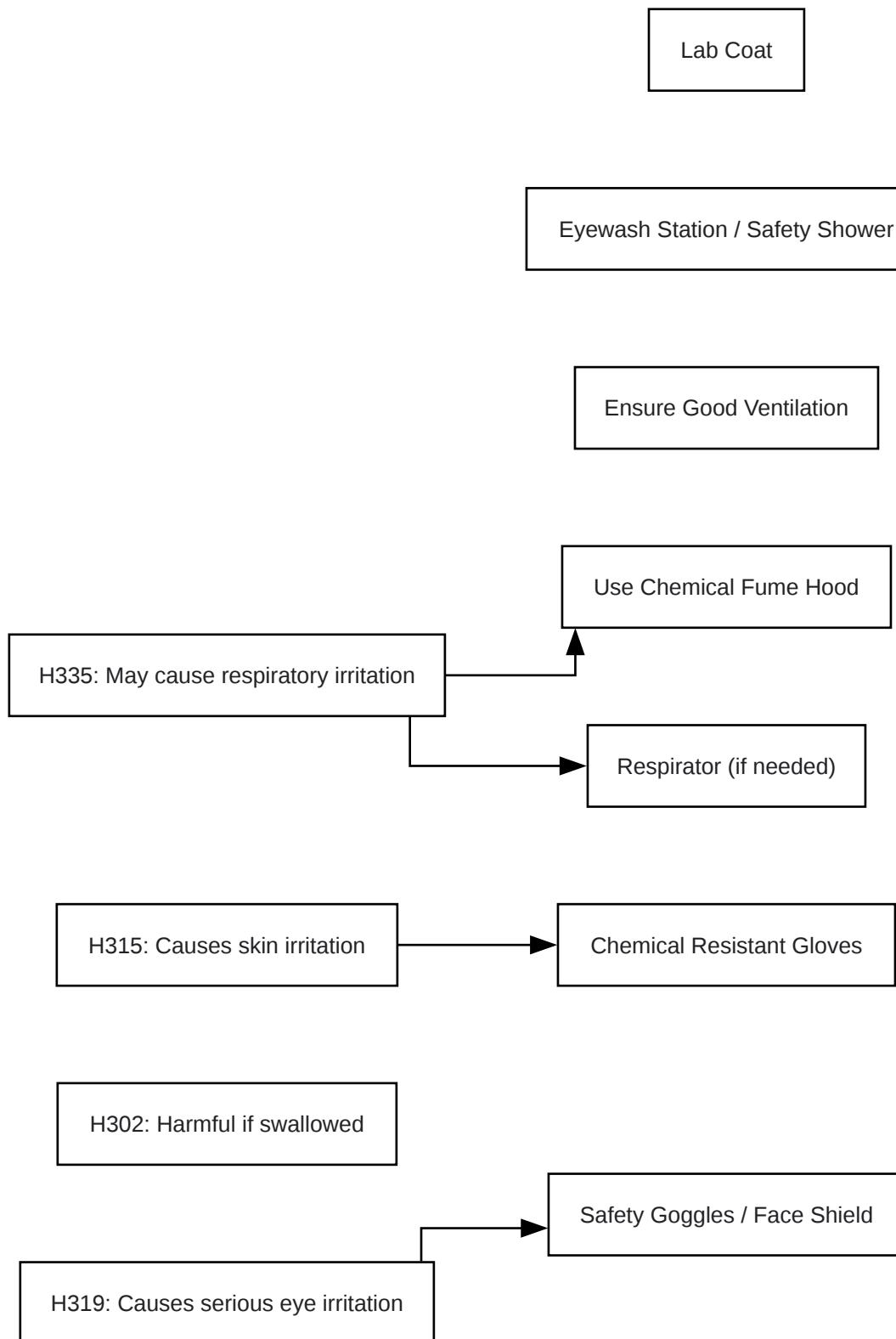
- Reactivity: No specific reactivity data is available.
- Chemical Stability: The compound is stable under recommended storage conditions.[1]
- Conditions to Avoid: Avoid dust generation and exposure to incompatible materials.[1]
- Incompatible Materials: Strong oxidizing agents.[1][6]
- Hazardous Decomposition Products: Under fire conditions, may produce carbon oxides (CO, CO<sub>2</sub>), nitrogen oxides (NO<sub>x</sub>), and sulfur oxides (SO<sub>x</sub>).[1][6]

## Toxicological Information

Quantitative toxicological data such as LD50 or LC50 values for **2-(2-Aminothiazol-4-yl)-2-oxoacetic acid** are not readily available in the public domain. The hazard classifications are based on the potential for irritation and harm upon ingestion as indicated by supplier safety data sheets for this and structurally similar compounds.

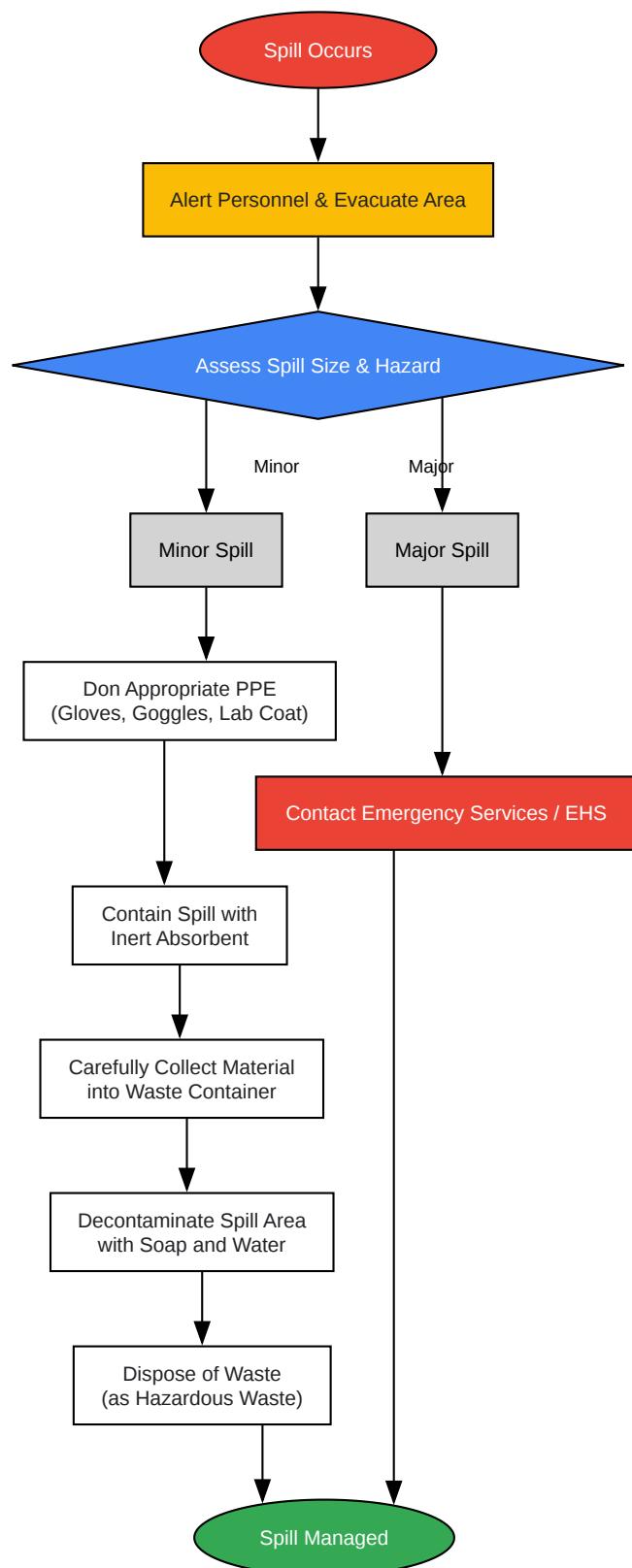
## Visualized Workflows

The following diagrams illustrate key safety and handling workflows.



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Caption: Hazard Identification and Control Measures Workflow.



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Caption: Chemical Spill Response Workflow.

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